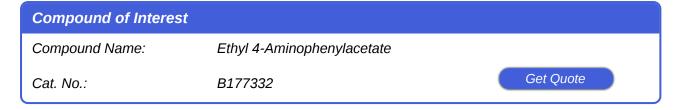


An In-depth Technical Guide on the Physicochemical Properties of Ethyl 4-Aminophenylacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **Ethyl 4-Aminophenylacetate**, complete with detailed experimental protocols for their determination. This document is intended to serve as a valuable resource for professionals in research and development who require accurate physicochemical data for this compound.

Physicochemical Data of Ethyl 4-Aminophenylacetate

The accurate determination of melting and boiling points is crucial for the identification, purification, and handling of chemical compounds. The following table summarizes the available data for **Ethyl 4-Aminophenylacetate**.

Parameter	Value	Source
Melting Point	46.5-52.5 °C	Thermo Fisher Scientific[1][2]
48-50 °C	ChemicalBook[3][4]	
50 °C	Fisher Scientific[5]	_
Boiling Point	120-122 °C at 2 Torr	ChemicalBook[3][4]



Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the melting and boiling points of a solid organic compound such as **Ethyl 4-Aminophenylacetate**.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol describes the capillary method, a common and reliable technique for melting point determination.

Materials:

- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of Ethyl 4-Aminophenylacetate
- Mortar and pestle
- Heating bath fluid (e.g., mineral oil or silicone oil) if using a Thiele tube

Procedure:

- Sample Preparation: A small amount of Ethyl 4-Aminophenylacetate is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powdered sample. The tube is inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is sufficient.
- Apparatus Setup (Digital Apparatus): The capillary tube is inserted into the sample holder of the digital melting point apparatus. The heating rate is set to a low value (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Apparatus Setup (Thiele Tube): The capillary tube is attached to a thermometer using a rubber band or a small piece of rubber tubing. The thermometer and attached capillary are

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then inserted into the Thiele tube containing the heating bath fluid, ensuring the sample is level with the thermometer bulb.

- Heating and Observation: The apparatus is heated gently and the sample is observed
 through the magnifying lens (if available). The temperature at which the first drop of liquid
 appears is recorded as the beginning of the melting range. The temperature at which the last
 solid crystal melts is recorded as the end of the melting range.
- Recording Data: The melting point is reported as a range from the temperature of initial melting to the temperature of complete melting.

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Since **Ethyl 4-Aminophenylacetate** has a relatively high boiling point, determination under reduced pressure (vacuum) is often preferred to prevent decomposition. The following protocol describes a method for determining the boiling point at a specified pressure.

Materials:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- · Vacuum source and pressure gauge
- Sample of Ethyl 4-Aminophenylacetate

Procedure:

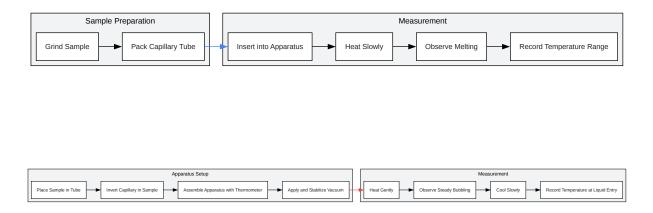
- Sample Preparation: A small amount of **Ethyl 4-Aminophenylacetate** is placed in the small test tube or fusion tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.



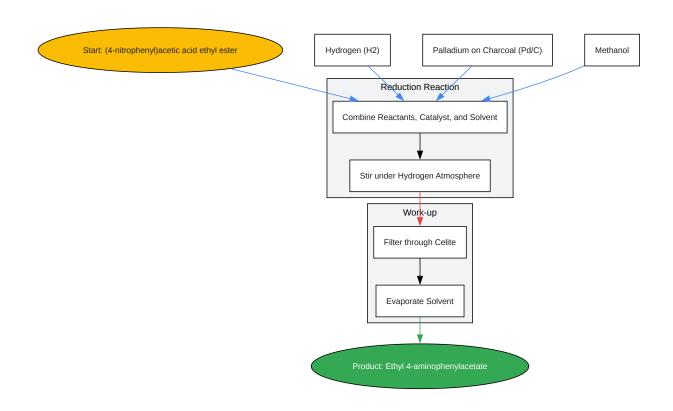
- Apparatus Setup: The test tube is attached to a thermometer and placed in the heating apparatus. The system is connected to a vacuum source and the pressure is adjusted to the desired value (e.g., 2 Torr).
- Heating and Observation: The sample is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is continued until a steady stream of bubbles is observed.
- Cooling and Measurement: The heating is then discontinued, and the apparatus is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point at that specific pressure.

Logical Workflow Diagrams

The following diagrams, generated using the DOT language, illustrate key experimental and logical workflows related to **Ethyl 4-Aminophenylacetate**.







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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physicochemical Properties of Ethyl 4-Aminophenylacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177332#melting-point-and-boiling-point-of-ethyl-4-aminophenylacetate]

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